

Section 1: Core Compound Identification and Physicochemical Profile

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Compound of Interest

Compound Name:	2-(4-Fluoro-2-trifluoromethylphenoxy)-ethylamine
CAS No.:	2229397-91-3
Cat. No.:	B1416050

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The primary subject of this guide is 2-(4-Trifluoromethyl-phenyl)ethylamine, a versatile intermediate in pharmaceutical and agrochemical synthesis.^[1] Its structural features make it a valuable precursor for a range of bioactive molecules, particularly those targeting neurological pathways.^[1]

Table 1: Physicochemical and Identification Data for 2-(4-Trifluoromethyl-phenyl)ethylamine

Parameter	Value	Source(s)
CAS Number	775-00-8	, , ,
Molecular Formula	C ₉ H ₁₀ F ₃ N	
Molecular Weight	189.18 g/mol	
IUPAC Name	2-[4-(trifluoromethyl)phenyl]ethanamine	
Synonyms	4-Trifluoromethylphenethylamine, 2-[4-(Trifluoromethyl)phenyl]ethanamine	
Appearance	Colorless to light yellow liquid	
Boiling Point	210 °C	
Density	1.186 g/cm ³	
Flash Point	86 °C	
Solubility	Slightly soluble in water; soluble in toluene and other organic solvents.	

Section 2: Synthesis and Mechanistic Considerations

The synthesis of trifluoromethyl-containing phenethylamines is a critical aspect of their application. A common and efficient route to 2-(4-Trifluoromethyl-phenyl)ethylamine involves the reduction of a nitrile precursor.

Experimental Protocol: Reductive Amination of p-Trifluoromethylphenylacetonitrile

This protocol describes a robust method for the synthesis of 2-(4-trifluoromethylphenyl)ethylamine via the hydrogenation of (4-trifluoromethylphenyl)acetonitrile.

Step 1: Reactor Preparation and Reagent Charging

- A Parr hydrogenation reactor is charged with Raney Nickel (400 mg) as the catalyst.
- (4-trifluoromethylphenyl)acetonitrile (2 g, 10.81 mmol) is dissolved in a methanol-ammonia solution (50 mL).
- The resulting solution is added to the prepared hydrogenation reactor.

Step 2: Hydrogenation

- The reactor is sealed and purged with hydrogen gas.
- The reaction mixture is stirred overnight under a hydrogen pressure of 50 psi.

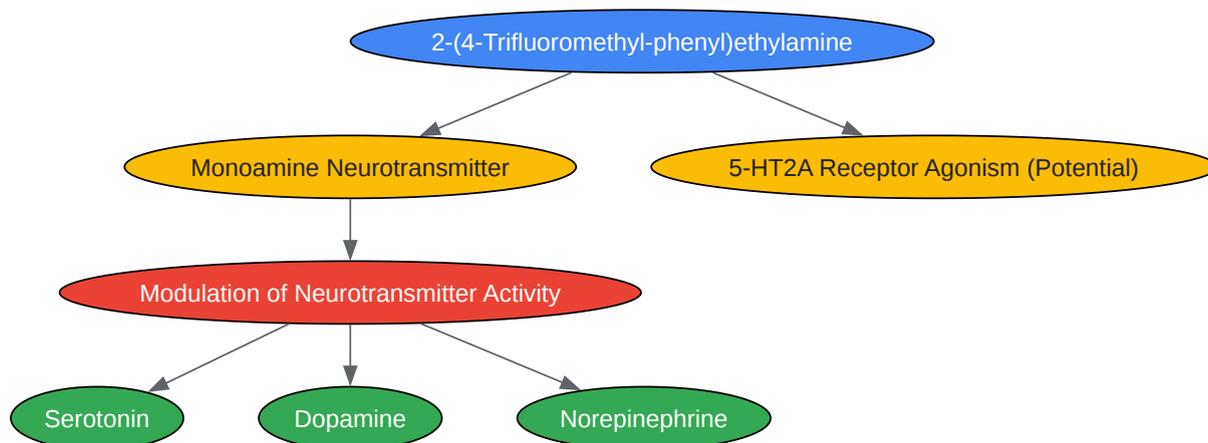
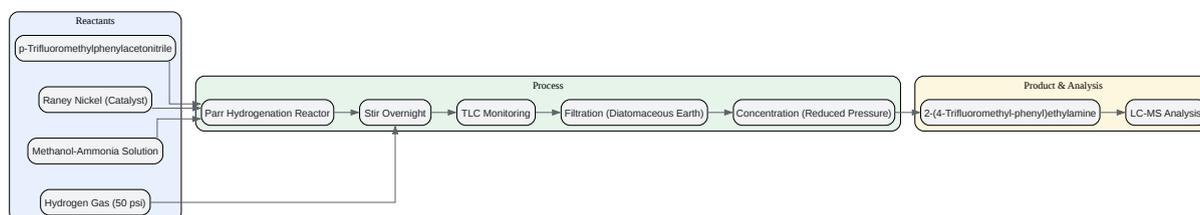
Step 3: Reaction Monitoring and Work-up

- The progress of the reaction is monitored by thin-layer chromatography (TLC) using a mobile phase of chloroform containing 10% methanol.
- Upon completion, the reaction mixture is filtered through a pad of diatomaceous earth to remove the catalyst.
- The filtrate is concentrated under reduced pressure to yield the crude product.

Step 4: Purification and Analysis

- The crude product is dried under vacuum to afford 2-(4-trifluoromethylphenyl)ethylamine.
- The purity and identity of the final product can be confirmed by Liquid Chromatography-Mass Spectrometry (LC-MS). A successful synthesis should yield a product with a high purity (e.g., 98.73%) and an m/z corresponding to the protonated molecule ($[M+H]^+$ at 190.0).

Synthesis Workflow Diagram



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Caption: Potential biological activities of 2-(4-Trifluoromethyl-phenyl)ethylamine.

Section 5: Safety, Handling, and Storage

Proper handling and storage of 2-(4-trifluoromethyl-phenyl)ethylamine are crucial for laboratory safety.

Table 2: Hazard and Precautionary Information

Hazard Statement	Precautionary Measures	Source(s)
H314: Causes severe skin burns and eye damage.	P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
H227: Combustible liquid.	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P370+P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.	
Storage	Store in a well-ventilated place. Keep cool. Store at 0-8 °C.	
Incompatible Materials	Strong oxidizing agents.	

Note: Always consult the material safety data sheet (MSDS) for the most current and comprehensive safety information before handling this chemical.

References

- 2-(4-Trifluoromethyl-phenyl)ethylamine. Chem-Impex. [[Link](#)]
- Synthesis of 2-(2-Trifluoromethylphenoxy)ethylamine. PrepChem.com. [[Link](#)]

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Sources

- 1. chemimpex.com [chemimpex.com]
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